# Technical Guide: Solubility Profiling of 4-(Pyridin-4-ylsulfanyl)phenol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-(Pyridin-4-ylsulfanyl)phenol* |
| *CAS No.:* | *64557-73-9* |
| *Cat. No.:* | *B2855239* |

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## Executive Summary

This technical guide details the solubility profile, physicochemical properties, and characterization protocols for **4-(Pyridin-4-ylsulfanyl)phenol** (CAS 64557-73-9). As a critical diaryl sulfide scaffold used in the synthesis of kinase inhibitors, topoisomerase poisons, and metal-organic ligands, understanding its solubility landscape is essential for optimizing reaction yields, purification strategies, and biological assay formulations.

This compound exhibits amphoteric behavior, possessing both a basic pyridine nitrogen and an acidic phenolic hydroxyl group.[1] This dual nature dictates a "U-shaped" pH-solubility profile, rendering it highly soluble in acidic and basic aqueous media but poorly soluble at neutral pH. This guide provides predictive solubility data, validated experimental protocols for thermodynamic solubility determination, and strategic workflows for handling this compound in drug discovery pipelines.

## Physicochemical Characterization

Understanding the molecular descriptors is the first step in predicting solvent compatibility. The presence of the thioether linkage increases lipophilicity compared to its ether analog, affecting

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its partition coefficient (LogP) and solubility in non-polar solvents.

## Table 1: Core Physicochemical Properties

| Property | Value | Notes |
|---|---|---|
| IUPAC Name | 4-(Pyridin-4-ylsulfanyl)phenol | Also known as 4-(4-pyridylthio)phenol |
| CAS Number | 64557-73-9 | Verified Identifier |
| Molecular Formula | $C_{11}H_9NOS$ | |
| Molecular Weight | 203.26 g/mol | |
| XLogP (Predicted) | ~2.6 | Moderately lipophilic; indicates good permeability |
| pKa (Base) | ~5.3 (Pyridine N) | Protonation occurs at pH < 5.3 |
| pKa (Acid) | ~9.8 (Phenol OH) | Deprotonation occurs at pH > 9.8 |
| H-Bond Donors | 1 (Phenol OH) | |
| H-Bond Acceptors | 3 (N, O, S) | |

> *Analyst Note: The XLogP of 2.6 suggests that while the compound is lipophilic, it is not "greasy" enough to dissolve well in aliphatic hydrocarbons (e.g., Hexane). Conversely, it is not polar enough to dissolve freely in neutral water.*

## Solubility Landscape

The solubility of **4-(Pyridin-4-ylsulfanyl)phenol** is heavily dependent on the dielectric constant of the solvent and the pH of the aqueous medium. The data below represents the typical solubility profile for this chemical class (thioether-linked pyridine-phenols).

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## Table 2: Solvent Compatibility Matrix

| Solvent Class | Specific Solvent | Solubility Rating | Estimated Conc. | Usage Recommendation |
|---|---|---|---|---|
| Dipolar Aprotic | DMSO | High (+++++) | > 50 mg/mL | Primary Stock Solvent. Ideal for biological assays and cryostorage. |
| DMF | High (++++) | > 40 mg/mL | Alternative reaction solvent. | |
| Protic Polar | Methanol | Moderate (+++) | 10–30 mg/mL | Good for transfers and LC-MS sample prep. |
| Ethanol | Moderate (++) | 5–20 mg/mL | Suitable for recrystallization (often with water). | |
| Chlorinated | DCM / Chloroform | Moderate (+++) | 10–25 mg/mL | Excellent for extraction from neutral aqueous phases. |
| Aqueous (Neutral) | Water (pH 7.4) | Low (+) | < 0.5 mg/mL | Risk of Precipitation. Avoid as a primary solvent. |
| Aqueous (Acidic) | 0.1 M HCl (pH 1) | High (++++) | > 20 mg/mL | Forms pyridinium salt (Soluble). |
| Aqueous (Basic) | 0.1 M NaOH (pH 13) | High (++++) | > 20 mg/mL | Forms phenolate salt (Soluble). |
| Non-Polar | Hexane / Heptane | Very Low (-) | < 0.1 mg/mL | Anti-solvent for precipitation. |

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## Mechanistic Insight: The pH-Solubility Relationship

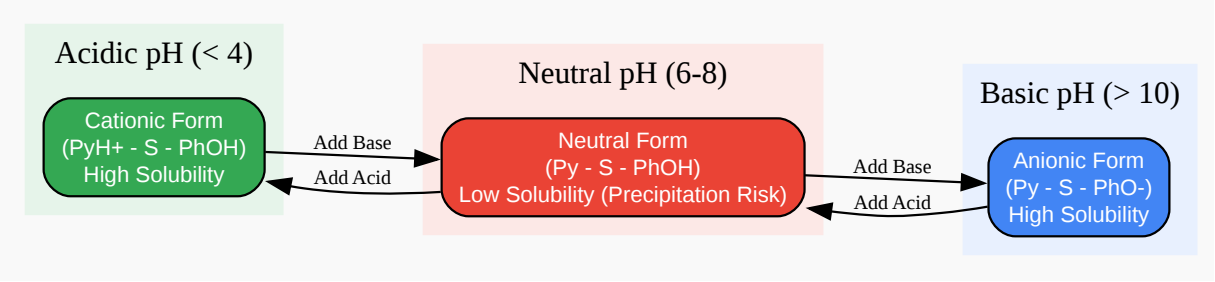
The amphoteric nature creates a solubility "sweet spot" at the extremes of the pH scale.

- pH < $pKa_1$ (5.3): The pyridine nitrogen is protonated (

  ), creating a cationic species that is highly water-soluble.
- pH > $pKa_2$ (9.8): The phenolic hydroxyl is deprotonated (

  ), creating an anionic species that is highly water-soluble.
- pH 6–9: The molecule exists primarily in its neutral, unionized form, which has the lowest aqueous solubility (Intrinsic Solubility,

  ).

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Caption: Figure 1. pH-dependent speciation of **4-(Pyridin-4-ylsulfanyl)phenol** determining aqueous solubility.

# Experimental Protocols

To generate precise quantitative data for your specific batch or formulation, follow these validated protocols.

## Protocol A: Thermodynamic Solubility (Shake-Flask Method)

The "Gold Standard" for determining equilibrium solubility.

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Materials:

- Compound (CAS 64557-73-9)[2]
- Solvents: PBS (pH 7.4), 0.1N HCl, 0.1N NaOH
- Equipment: Orbital shaker, Centrifuge, HPLC-UV or LC-MS

Procedure:

- Saturation: Add excess solid compound (~5 mg) to 1 mL of the target solvent in a glass vial.
- Equilibration: Cap tightly and shake at 25°C for 24–48 hours.
  - Note: Visual inspection is crucial. If the solid disappears, add more compound until a solid precipitate persists.
- Separation: Centrifuge the sample at 10,000 rpm for 10 minutes or filter through a 0.22 µm PVDF filter (ensure low drug binding).
- Quantification:
  - Dilute the supernatant 100-fold with Methanol/Water (50:50).
  - Inject onto HPLC (C18 column, Acetonitrile/Water gradient with 0.1% Formic Acid).
  - Calculate concentration using a 5-point calibration curve prepared in DMSO.

## Protocol B: Purification via Acid/Base Extraction

Leveraging solubility differences for purification without chromatography.

Since the compound is amphoteric, it can be purified from non-ionizable impurities (e.g., starting materials like chloropyridine dimers) using a "pH-swing" extraction.

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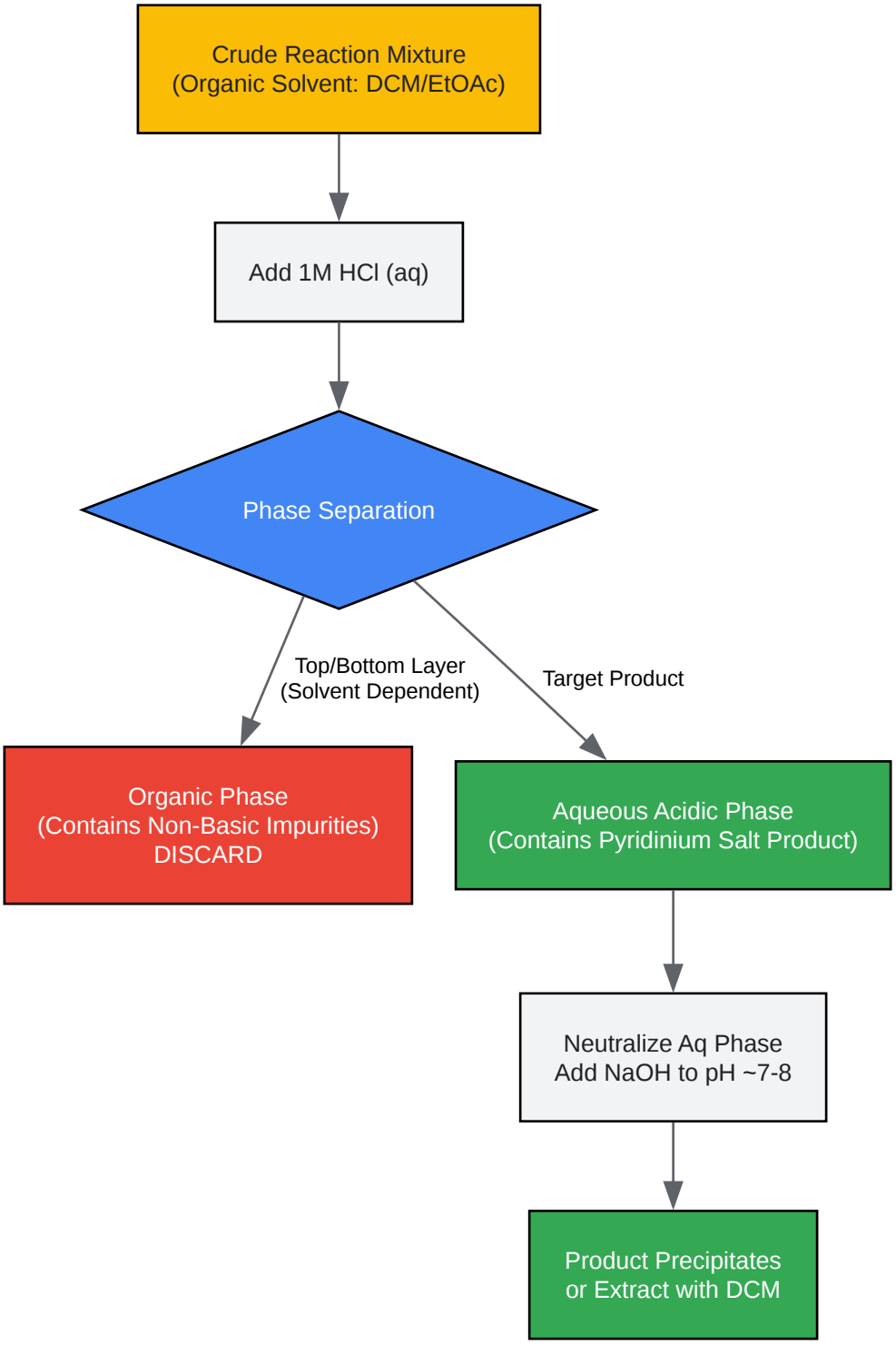


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Caption: Figure 2. Acid-Base extraction strategy for purifying amphoteric pyridine-phenol derivatives.

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# Applications & Implications

## Biological Assay Formulation

For in vitro screening (e.g., kinase inhibition, cytotoxicity):

- Stock Solution: Prepare a 10 mM or 20 mM stock in 100% DMSO.
- Dilution: Dilute into the assay medium (buffer) immediately prior to use. Ensure the final DMSO concentration is < 1% (v/v) to prevent cellular toxicity.
- Warning: Do not store diluted aqueous solutions; the compound may precipitate over time due to its low intrinsic solubility at pH 7.4.

## Synthetic Chemistry

- Nucleophilic Substitution: When synthesizing this compound (e.g., from 4-chloropyridine and 4-mercaptophenol), use polar aprotic solvents like DMF or DMAc at elevated temperatures (100°C+) to maintain solubility of the ionic intermediates.
- Metal Coordination: In MOF (Metal-Organic Framework) synthesis, use a mixture of Ethanol/Water or DMF/Water. The pyridine nitrogen coordinates well with transition metals (Zn, Cu), often increasing the solubility of the resulting complex compared to the free ligand.

# References

- Biosynth. (2023). **4-(Pyridin-4-ylsulfanyl)phenol** Product Data Sheet (CAS 64557-73-9).[2] Retrieved from
- PubChemLite. (2025).[1][3][4][5] Compound Summary: **4-(Pyridin-4-ylsulfanyl)phenol** (CID 15080669).[6] Retrieved from
- Collis, G. E., & Burrell, A. K. (2022).[7] Synthesis of high purity pyridine-phenolic ligands for metal ion optical sensors. Arkivoc, 2022(4), 205-218.[1] (Describes purification and solubility logic for similar pyridine-phenol ligands). Retrieved from
- Yin, G., et al. (2012). Solvent- and catalyst-free synthesis of new hydroxylated trisubstituted pyridines. Green Chemistry. (Provides NMR/Solubility context for pyridyl-phenol derivatives).

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## Sources

- 1. researchgate.net [researchgate.net]
- 2. biosynth.com [biosynth.com]
- 3. 4-(Pyridin-4-yl)phenol | C11H9NO | CID 135410177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. 4-(Pyridin-2-yl)phenol | C11H9NO | CID 459499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. PubChemLite - 4-(pyridin-4-ylsulfanyl)phenol (C11H9NOS) [pubchemlite.lcsb.uni.lu]
- 7. Research Portal [laro.lanl.gov]
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